

Triethyl orthobenzoate molecular weight and formula

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Compound of Interest

Compound Name: *Triethyl orthobenzoate*

Cat. No.: *B167694*

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An In-Depth Technical Guide to **Triethyl Orthobenzoate**

For researchers, scientists, and drug development professionals, understanding the chemical properties and applications of reagents is paramount. This guide provides a comprehensive overview of **triethyl orthobenzoate**, a versatile compound used in various synthetic applications, including pharmaceutical development.

Core Molecular Data

Triethyl orthobenzoate is an orthoester characterized by a central carbon atom bonded to a phenyl group and three ethoxy groups.

Property	Value	Source
Molecular Formula	$C_{13}H_{20}O_3$ [1] [2] [3]	$C_6H_5C(OC_2H_5)_3$ [4]
Molecular Weight	224.30 g/mol [4]	
CAS Number	1663-61-2 [1] [2] [4]	
Appearance	Colorless to almost colorless clear liquid	[5]
Density	0.991 g/mL at 25 °C [1] [3] [4]	
Boiling Point	239-241 °C [3] [4]	
Flash Point	97 °C [1] [4]	
Refractive Index	$n_{20/D}$ 1.472 [4]	

Synthesis of Triethyl Orthobenzoate

A common method for the synthesis of **triethyl orthobenzoate** involves the reaction of ethyl benzoate with a suitable catalyst. The following experimental protocol details a high-yield synthesis method.

Experimental Protocol: Synthesis from Ethyl Benzoate

Objective: To synthesize **triethyl orthobenzoate** from ethyl benzoate with high conversion and yield.

Materials:

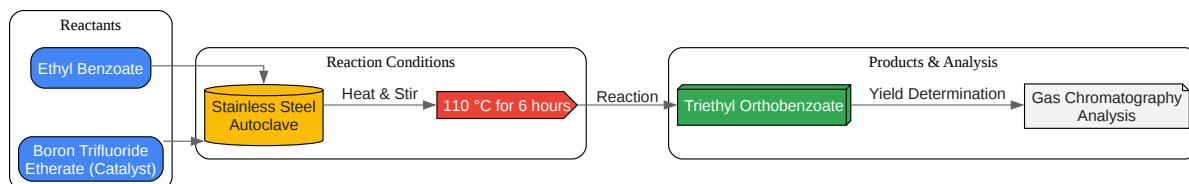
- Ethyl benzoate (1.50 g, 10 mmol)
- n-Hexadecane (0.1 g, internal standard)
- Boron trifluoride etherate solution (0.068 g BF_3 , 1 mmol, in 7.40 g ether)
- 50 ml stainless steel autoclave with a magnetic stir bar

Procedure:

- To the 50 ml stainless steel autoclave equipped with a magnetic stir bar, add ethyl benzoate (1.50 g), n-hexadecane (0.1 g), and the boron trifluoride in ether solution (7.40 g).[6][7]
- Seal the autoclave and heat the reaction mixture to 110 °C.[6][7]
- Maintain the temperature and stir the reaction for 6.0 hours.[6][7]
- After the reaction is complete, cool the autoclave to 0-5 °C.[6][7]
- Analyze the resulting sample by gas chromatography to determine the conversion rate and yield.

Expected Results:

- Conversion rate of ethyl benzoate: 98%[6][7]
- Yield of **triethyl orthobenzoate**: 95%[6][7]



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Synthesis workflow for **triethyl orthobenzoate**.

Applications in Drug Development and Organic Synthesis

Triethyl orthobenzoate serves as a valuable reagent in organic chemistry, particularly in the synthesis of heterocyclic compounds, which are core structures in many pharmaceutical

agents.^[8] It can act as a protecting group for alcohols and is used in various condensation reactions.^[9]

Some literature suggests that **triethyl orthobenzoate** itself may have biological activity, having been shown to inhibit the proliferation of endothelial cells in culture, making it a tool for studying such processes.^[1] Its role as a synthetic intermediate, however, is more widely documented. For instance, orthoesters like trimethyl orthobenzoate are used as intermediates for drugs such as nintedanib, which is used to treat idiopathic pulmonary fibrosis.^[10] The versatility of orthoesters in creating complex molecules underscores their importance for drug development professionals.^{[9][11]}

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